

LY3200882 Technical Support Center: Long-Term Storage and Handling Guide

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Compound of Interest

Compound Name: LY3200882

Cat. No.: B608740

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and experimental use of **LY3200882**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **LY3200882** upon receipt?

A1: For long-term storage, the solid form of **LY3200882** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] For short periods, such as during shipping, the compound is stable at room temperature for a few days.^[2]

Q2: What is the best way to prepare and store stock solutions of **LY3200882**?

A2: It is recommended to prepare stock solutions in Dimethyl Sulfoxide (DMSO).^{[1][3]} To avoid repeated freeze-thaw cycles, you should aliquot the stock solution into smaller, single-use volumes.^{[1][4]}

Q3: At what temperatures and for how long can I store the stock solutions?

A3: For optimal stability, store DMSO stock solutions at -80°C for up to 2 years.^{[1][4]} Some suppliers suggest storage at -20°C is suitable for up to 1 year.^{[1][4]}

Q4: I am having trouble dissolving **LY3200882** in DMSO. What should I do?

A4: **LY3200882**'s solubility can be significantly impacted by moisture absorbed by DMSO.[3] Ensure you are using fresh, anhydrous DMSO.[3] If you still encounter issues, gentle warming and/or sonication can aid in dissolution.[1]

Q5: How should I prepare working solutions for my in vivo experiments?

A5: In vivo working solutions should be prepared fresh on the day of use for optimal results.[1] [3] A common formulation involves dissolving the compound in a vehicle such as a mixture of DMSO, PEG300, Tween80, and ddH₂O, or in corn oil.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution after thawing.	The solution may have been stored for too long or subjected to multiple freeze-thaw cycles.	Discard the solution and prepare a fresh stock from solid compound. Always aliquot new stock solutions.
Inconsistent experimental results.	Degradation of the compound due to improper storage. Inaccurate concentration of the stock solution.	Verify storage conditions and duration. Prepare a fresh stock solution and re-quantify its concentration if possible. Use a fresh aliquot for each experiment.
Low solubility in DMSO.	DMSO has absorbed moisture.	Use a new, sealed bottle of anhydrous DMSO.[3] Gentle warming or sonication can also be applied to aid dissolution.[1]
Phase separation or precipitation in in vivo formulation.	Improper mixing or component ratios.	Ensure thorough mixing of each solvent one by one. Gentle heating and/or sonication can help to create a homogenous solution.[1] Prepare fresh for each experiment.

Quantitative Data Summary

Storage Conditions

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years[1]
	4°C	2 years[1]
In Solvent (DMSO)	-80°C	2 years[1][4]
	-20°C	1 year[1][4]

Solubility in DMSO

Concentration (mg/mL)	Molarity (mM)	Notes
33.33	76.53	May require ultrasonic treatment to fully dissolve.[1]
87	199.76	Use of fresh, anhydrous DMSO is critical as moisture can reduce solubility.[3]
130	Not specified	

Experimental Protocols & Methodologies

Preparation of a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh the required amount of **LY3200882** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM solution, weigh 4.355 mg of **LY3200882** (Molecular Weight: 435.52 g/mol).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution until the compound is completely dissolved. If necessary, use an ultrasonic bath for a few minutes to aid dissolution.[1]
- **Aliquoting:** Dispense the stock solution into single-use, light-protected microcentrifuge tubes.

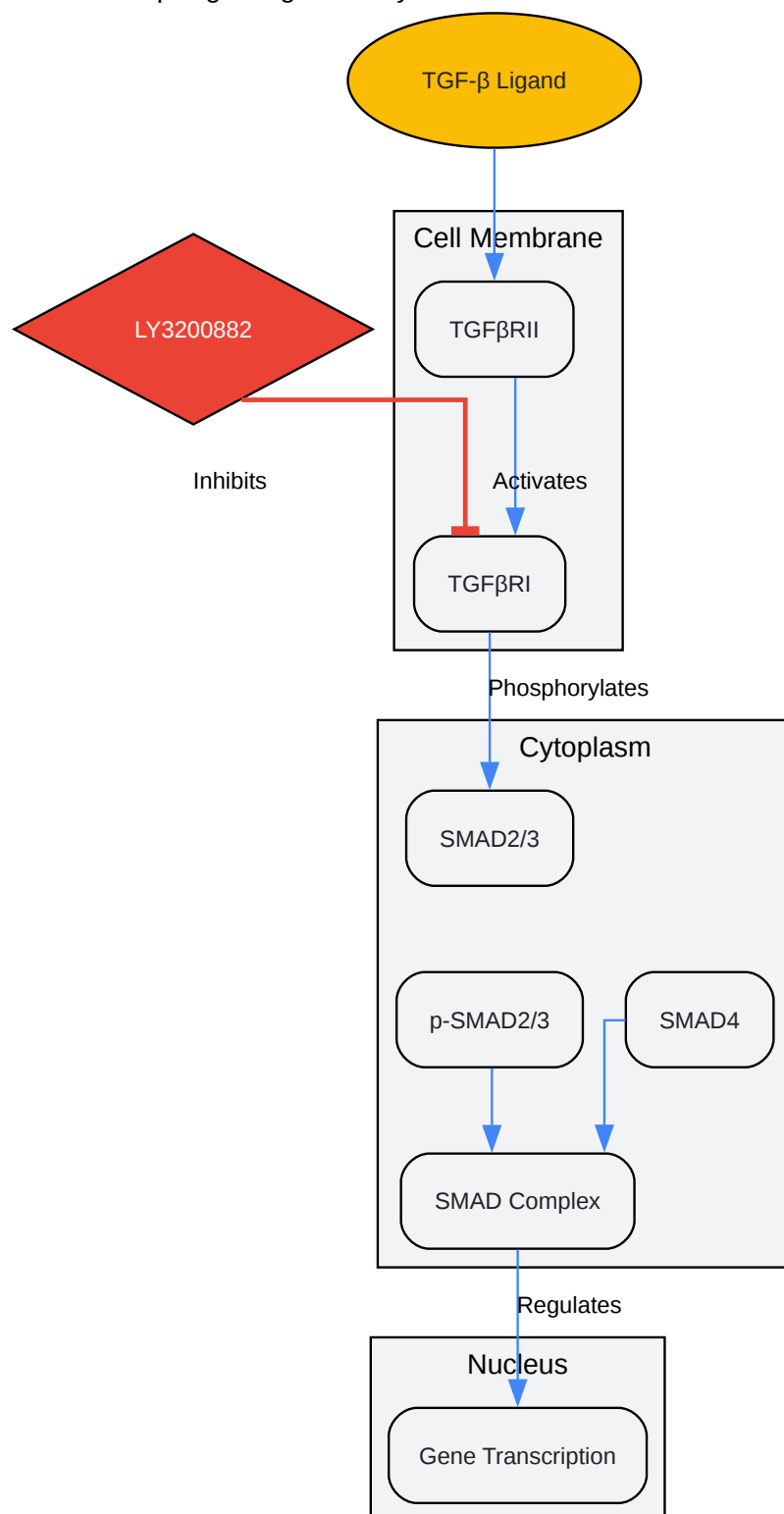
- Storage: Store the aliquots at -80°C for long-term storage.[1][4]

In Vivo Formulation (Example)

For a 1 mL working solution, the following protocol can be adapted:[3]

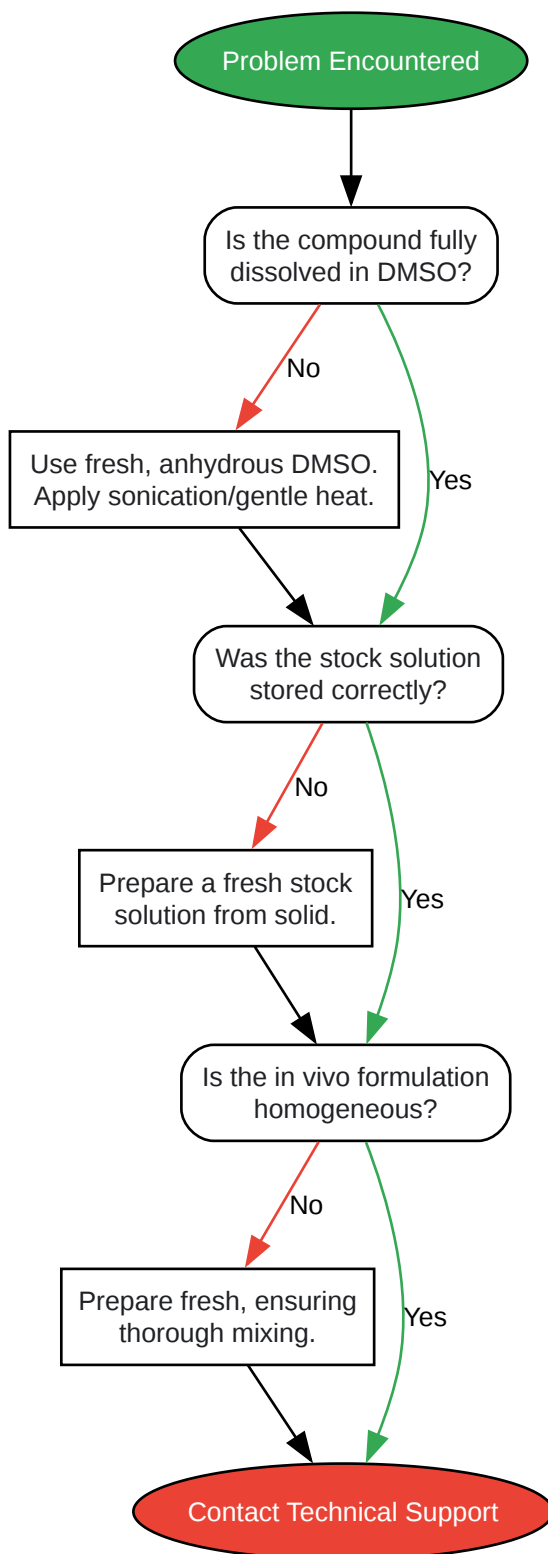
- Start with a concentrated DMSO stock solution (e.g., 87 mg/mL).
- Add 50 µL of the DMSO stock solution to 400 µL of PEG300 and mix until the solution is clear.
- Add 50 µL of Tween80 to the mixture and mix thoroughly until clear.
- Add 500 µL of sterile double-distilled water (ddH₂O) to reach the final volume of 1 mL.
- This working solution should be prepared fresh and used immediately.[3]

Visual Diagrams

TGF- β Signaling Pathway and LY3200882 Inhibition[Click to download full resolution via product page](#)

Caption: Mechanism of **LY3200882** action on the TGF- β signaling pathway.

Caption: General experimental workflow for using **LY3200882**.



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Caption: Logical troubleshooting guide for common **LY3200882** issues.

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